

Mechanism of Action: If Channel Inhibition

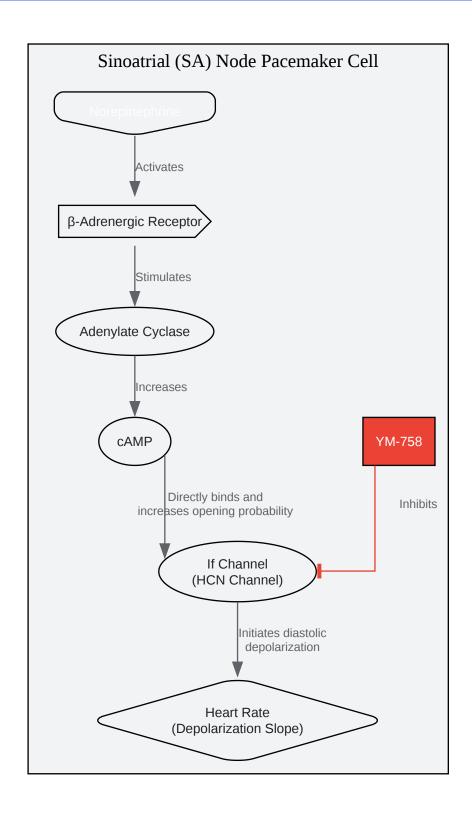
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| Compound of Interest | | |
|----------------------|----------|-----------|
| Compound Name: | YM-758 | |
| Cat. No.: | B1241951 | Get Quote |

YM-758 is characterized as a novel inhibitor of the If ("funny") current in the sinoatrial node of the heart. The If current plays a crucial role in regulating heart rate. By inhibiting this current, YM-758 can selectively reduce the heart rate without significantly affecting other cardiovascular parameters. This mechanism is similar to that of other heart rate-lowering agents like ivabradine. The intended therapeutic benefit of this action is to reduce myocardial oxygen demand, which is a key strategy in the management of ischemic heart disease, including angina pectoris.

Below is a simplified representation of the proposed signaling pathway for an If channel inhibitor.





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Figure 1: Proposed signaling pathway of **YM-758** as an If channel inhibitor in a sinoatrial node pacemaker cell.



Data Availability

Despite a thorough literature search, no peer-reviewed publications containing specific quantitative data on the efficacy of **YM-758** from preclinical or clinical studies were found. Information regarding dose-response relationships, comparative efficacy against other drugs (e.g., ivabradine, beta-blockers, calcium channel blockers), or detailed experimental protocols for efficacy evaluation is not publicly accessible.

One study was identified that investigated the metabolism of **YM-758** and its potential for drugdrug interactions via cytochrome P450 enzymes. While this provides some insight into the compound's pharmacokinetic profile, it does not contain the efficacy data required for the requested comparison guide.

Conclusion

Due to the lack of publicly available peer-reviewed studies detailing the efficacy of **YM-758**, it is not possible to create a comparison guide that meets the core requirements of data presentation, detailed experimental protocols, and visualizations based on experimental data. The information accessible in the public domain is insufficient to objectively compare the performance of **YM-758** with other alternatives. Further research and publication of clinical trial data would be necessary to enable such a comprehensive analysis.

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